

(E)-7-Dodecenal CAS registry number and synonyms

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Compound of Interest

Compound Name: (E)-7-Dodecenal

Cat. No.: B15398764

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An In-Depth Technical Guide to (E)-7-Dodecenal

For Researchers, Scientists, and Drug Development Professionals

Abstract

(E)-7-Dodecenal is an unsaturated aldehyde with relevance in chemical ecology, particularly as an insect pheromone component. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological roles. Detailed methodologies for its synthesis via the Wittig reaction and its analysis by gas chromatography-mass spectrometry (GC-MS) are presented. Furthermore, the broader context of unsaturated aldehydes in cellular signaling, particularly their involvement in lipid peroxidation pathways, is discussed. This document aims to serve as a valuable resource for researchers investigating the chemical and biological facets of **(E)-7-Dodecenal** and related long-chain aldehydes.

Chemical Identification and Properties

(E)-7-Dodecenal is a long-chain aliphatic aldehyde characterized by a carbon-carbon double bond between the seventh and eighth carbon atoms in a twelve-carbon chain, with the trans (E) configuration.

Identifier	Value
CAS Registry Number	82944-76-1[1]
IUPAC Name	(E)-dodec-7-enal[1]
Molecular Formula	C ₁₂ H ₂₂ O[1]
Molecular Weight	182.30 g/mol [1]

Synonyms:

- **(E)-7-Dodecenal**[1]
- 7E-Dodecenal[1]
- 7-Dodecenal[1]
- 7-dodecenal, E[1]
- (7E)-7-Dodecenal[1]

A comprehensive list of its physicochemical properties is provided in the table below.

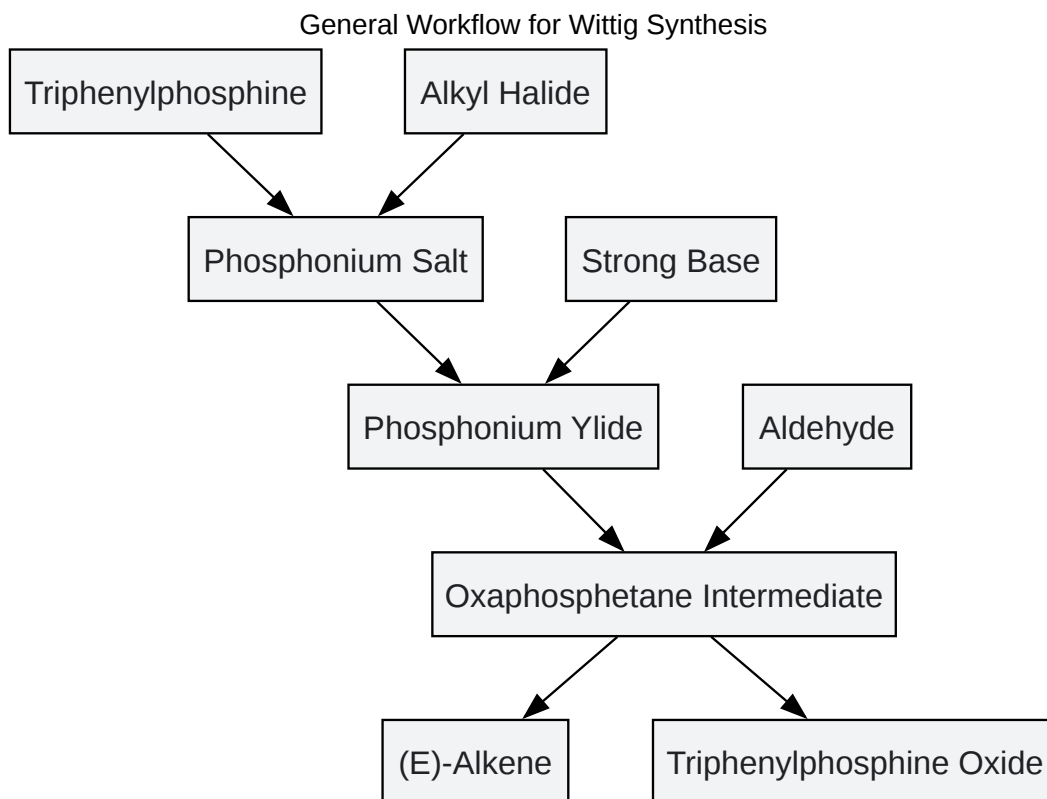
Property	Value	Source
XLogP3	4.4	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	182.167065 g/mol	PubChem
Monoisotopic Mass	182.167065 g/mol	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem
Heavy Atom Count	13	PubChem
Complexity	127	PubChem

Synthesis of (E)-7-Dodecenal

The Wittig reaction is a versatile and widely employed method for the stereoselective synthesis of alkenes, making it a suitable approach for the preparation of **(E)-7-Dodecenal**.^{[2][3][4][5][6]} This reaction involves the coupling of an aldehyde or ketone with a phosphorus ylide. For the synthesis of **(E)-7-Dodecenal**, a stabilized ylide is typically used to favor the formation of the (E)-isomer.^[6]

General Wittig Reaction Workflow

The synthesis can be conceptually broken down into two main stages: the preparation of the phosphonium ylide and the subsequent reaction with the appropriate aldehyde.



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Caption: General workflow for the Wittig reaction.

Experimental Protocol: Synthesis of (E)-7-Dodecenal

This protocol is a representative example and may require optimization based on specific laboratory conditions and available starting materials.

Materials:

- Heptanal
- (5-Formylpentyl)triphenylphosphonium bromide

- Sodium methoxide
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- **Ylide Generation:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (5-Formylpentyl)triphenylphosphonium bromide in anhydrous DMF. Cool the solution to 0°C in an ice bath.
- Slowly add a solution of sodium methoxide in methanol to the stirred phosphonium salt solution. The appearance of a characteristic orange-red color indicates the formation of the ylide.
- **Wittig Reaction:** To the ylide solution, add heptanal dropwise while maintaining the temperature at 0°C.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- **Workup:** Quench the reaction by adding saturated aqueous NH₄Cl.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with brine, then dry over anhydrous MgSO₄.

- Filter the solution and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **(E)-7-Dodecenal** by silica gel column chromatography using a hexane/ethyl acetate gradient.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds like **(E)-7-Dodecenal**. It allows for the separation, identification, and quantification of the analyte.

Experimental Protocol: GC-MS Analysis of (E)-7-Dodecenal

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for the analysis of fatty aldehydes (e.g., DB-5ms or equivalent)

Sample Preparation:

- Dissolve a small amount of the purified **(E)-7-Dodecenal** in a suitable volatile solvent (e.g., hexane or dichloromethane).
- For biological samples, a derivatization step may be necessary to improve volatility and thermal stability. A common derivatizing agent is O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA).

GC-MS Parameters (Example):

- Injector Temperature: 250°C
- Oven Program: Initial temperature of 50°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- MS Ion Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.

Biological Significance and Applications

While direct applications of **(E)-7-Dodecenal** in drug development are not extensively documented, its role as an insect pheromone and the broader biological activities of unsaturated aldehydes provide important context for researchers.

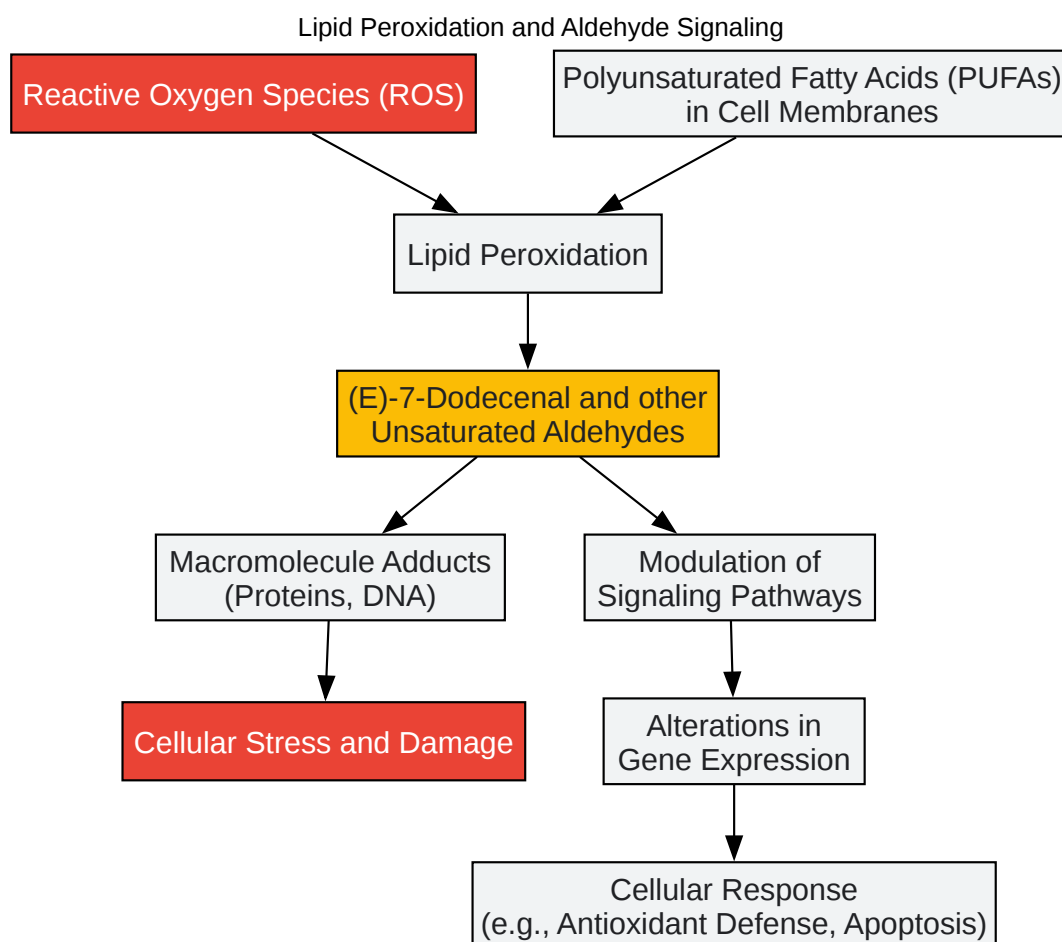
Insect Pheromone

The geometric isomer, (Z)-7-Dodecenal, is a known sex pheromone component for several moth species, including the pearl millet stemborer (*Coniesta ignefusalis*) and the forest tent caterpillar (*Malacosoma disstria*). Pheromones are crucial for chemical communication in insects and are utilized in pest management strategies.

Role in Lipid Peroxidation and Cellular Signaling

Unsaturated aldehydes, including long-chain aldehydes like dodecenal, are products of lipid peroxidation, a process initiated by reactive oxygen species (ROS) that damage lipids within cell membranes.^{[7][8]} These aldehydes are highly reactive and can form adducts with cellular macromolecules such as proteins and DNA, leading to cellular stress and damage.^[7]

However, at lower concentrations, these aldehydes can also act as signaling molecules, modulating various cellular pathways.^{[8][9]} The accumulation of lipid peroxidation products can trigger specific signaling cascades, often as a response to oxidative stress.^[10] This dual role as both damaging agents and signaling molecules makes them a subject of interest in the study of various pathological conditions.



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Caption: The role of unsaturated aldehydes in lipid peroxidation and cellular signaling.

Potential for Further Research

The reactivity of the aldehyde functional group and the long alkyl chain of **(E)-7-Dodecenal** present opportunities for its use as a chemical probe or as a starting material for the synthesis

of more complex bioactive molecules. Its potential effects on cellular membranes and signaling pathways warrant further investigation, particularly in the context of diseases associated with oxidative stress.

Conclusion

(E)-7-Dodecenal is a molecule with established significance in chemical ecology and potential for broader applications in biochemical research. This guide has provided a detailed overview of its properties, a practical protocol for its synthesis, and methods for its analysis. The exploration of its role within the larger class of unsaturated aldehydes highlights its relevance to the study of lipid peroxidation and cellular signaling. It is hoped that this comprehensive resource will facilitate further research into the chemistry and biology of this and related compounds.

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